

An In-depth Technical Guide to Ferrous Picrate

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Compound of Interest

Compound Name: *Ferrous picrate*

CAS No.: 14866-25-2

Cat. No.: B1611519

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Abstract

Ferrous picrate, the iron(II) salt of picric acid, is a compound of interest primarily for its application as a combustion catalyst in fuels. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and known applications. While detailed experimental data on its spectroscopic and crystallographic properties are not widely available in the public domain, this document consolidates the existing knowledge to serve as a foundational resource. The guide also outlines detailed experimental protocols for its synthesis based on published literature and addresses the critical safety and handling considerations associated with this energetic material. Due to the nature of its applications, this document focuses on the chemical and industrial aspects of **ferrous picrate**. There is no evidence in the reviewed literature to suggest its involvement in biological signaling pathways.

Chemical and Physical Properties

Ferrous picrate is an iron(II) salt of 2,4,6-trinitrophenol (picric acid). Its properties are largely dictated by the presence of the picrate anion and the ferrous cation. The compound is often

found in a hydrated form.



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Synthesis of Ferrous Picrate

The synthesis of **ferrous picrate** can be achieved through several methods. The two primary approaches involve the direct reaction of picric acid with an iron source or a metathesis reaction between an iron salt and a soluble picrate salt.

Synthesis from Picric Acid and Iron Powder

This method involves the direct reaction of a saturated solution of picric acid with iron powder. The reaction proceeds at room temperature with stirring. The completion of the reaction can be monitored by the change in pH of the solution to approximately 6. The resulting **ferrous picrate** is then isolated by filtration, concentration, and drying.

Synthesis from Ferrous Sulfate and Barium Picrate

An alternative method involves the reaction of ferrous sulfate with barium picrate in an aqueous solution. In this double displacement reaction, insoluble barium sulfate precipitates, leaving **ferrous picrate** in the solution. The **ferrous picrate** can then be obtained by filtering off the barium sulfate, followed by concentration and crystallization of the filtrate.

Synthesis for Fuel Additive Preparation

A method for producing **ferrous picrate** for use as a fuel additive involves dissolving picric acid in a mixture of an aromatic hydrocarbon and an aliphatic alcohol in the presence of a small

amount of water and metallic iron. The resulting **ferrous picrate** solution is then blended with an organic solvent.[4]

Experimental Protocols

The following are detailed experimental protocols for the synthesis of **ferrous picrate** based on available literature.

Protocol for Synthesis from Picric Acid and Iron Powder

Materials:

- Picric acid
- Iron powder (200 mesh)
- Deionized water
- Dichloromethane

Procedure:

- Prepare a saturated solution of picric acid in 500 mL of deionized water.
- Slowly add 20 g of 200 mesh iron powder to the picric acid solution while stirring.
- Continue stirring the mixture at room temperature for 2 hours. Monitor the pH of the solution until it reaches approximately 6.
- Filter the reaction mixture to remove any unreacted iron powder.
- Heat the filtrate to concentrate the solution to a volume of approximately 200 mL.
- Pour the concentrated solution into a suitable container and allow it to dry under ventilation to obtain black crystals of **ferrous picrate**.
- Purify the synthesized **ferrous picrate** by washing with dichloromethane to remove any unreacted picric acid.

Protocol for Synthesis from Ferrous Sulfate and Barium Picrate

Materials:

- Picric acid
- Barium carbonate
- Ferrous sulfate (FeSO_4)
- Deionized water

Procedure:

- Prepare barium picrate by reacting a saturated solution of picric acid with an equimolar amount of barium carbonate in deionized water.
- Prepare a solution of barium picrate in deionized water.
- Add ferrous sulfate to the barium picrate solution and stir for 2 hours.
- Filter the mixture to remove the precipitated barium sulfate.
- Heat the filtrate to concentrate the solution to approximately 200 mL.
- Allow the solution to dry under ventilation to obtain yellow crystals of **ferrous picrate**.

Spectroscopic and Crystallographic Characterization

Detailed spectroscopic and crystallographic data for **ferrous picrate** are not readily available in the reviewed literature. However, based on the known characteristics of its constituent ions, the following can be inferred:

- **UV-Vis Spectroscopy:** The UV-Vis spectrum of **ferrous picrate** is expected to be dominated by the absorption of the picrate anion, which has strong absorptions in the UV and visible

regions, giving it a characteristic yellow color. The ferrous ion (Fe^{2+}) also has d-d transitions that may appear as weak absorptions in the visible or near-infrared region.[5]

- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic peaks for the nitro groups (NO_2) and the aromatic ring of the picrate anion. A broad peak in the $3000\text{-}3600\text{ cm}^{-1}$ region would indicate the presence of water of hydration.[6]
- NMR Spectroscopy: Due to the paramagnetic nature of the high-spin ferrous ion, obtaining high-resolution ^1H and ^{13}C NMR spectra would be challenging. The signals would likely be very broad and significantly shifted.[7][8]
- X-ray Crystallography: Single-crystal X-ray diffraction would be required to determine the precise crystal structure, including bond lengths, bond angles, and the coordination environment of the iron atom.[2][9] However, no such data for **ferrous picrate** has been found in the public domain.

Applications

The primary application of **ferrous picrate** is as a combustion catalyst in diesel fuel.[10]

Mode of Action as a Fuel Additive

When added to fuel, **ferrous picrate** is proposed to improve combustion efficiency through a multi-step process:

- Primary Atomization: The solvent carrier for the **ferrous picrate** acts as a misting agent upon fuel injection, increasing the surface area of the fuel droplets.[10]
- Secondary Atomization and Ignition: As the solvent evaporates, microcrystals of **ferrous picrate** are formed. These crystals absorb heat and ignite, creating multiple flame fronts and increasing the flame speed.[10]
- Catalysis: The ignition of **ferrous picrate** releases iron radicals that catalyze the oxidation of carbon in the fuel, promoting a more complete and faster combustion.[10]

This improved combustion can lead to increased fuel efficiency, reduced engine deposits, and lower exhaust emissions.[10] **Ferrous picrate** formulations have also been reported to have biocidal activity, controlling the growth of fungi, yeast, and bacteria in fuel.[10]

Safety and Handling

Ferrous picrate should be handled with extreme caution due to the hazardous nature of picrates.

- Explosive Hazard: Picrates are known to be sensitive to heat, shock, and friction. Dry picric acid is a high explosive, and its metal salts can be even more sensitive. It is crucial to avoid conditions that could lead to the detonation of **ferrous picrate**.
- Toxicity: Picric acid is toxic if swallowed, inhaled, or absorbed through the skin.[\[11\]](#) Ferrous compounds can also be toxic in high doses.[\[12\]](#)
- Handling Precautions:
 - Always handle **ferrous picrate** in a well-ventilated area, preferably in a fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[13\]](#)
 - Avoid the formation of dust.[\[13\]](#)
 - Keep away from heat, sparks, and open flames.
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents.
 - Ground all equipment containing the material to prevent electrostatic discharge.[\[11\]](#)
- Spill and Waste Disposal: Spills should be cleaned up promptly using appropriate procedures to avoid dust generation. All waste containing **ferrous picrate** should be treated as hazardous waste and disposed of in accordance with local regulations.[\[14\]](#)

Toxicology

Specific toxicological data for **ferrous picrate**, such as an LD50 value, is not readily available. The toxicity of the compound can be inferred from the toxicity of its components: picric acid and ferrous ions.

- **Picric Acid:** Picric acid is toxic and can cause irritation to the skin, eyes, and respiratory tract. Systemic effects can include headache, dizziness, nausea, vomiting, and in severe cases, damage to the liver and kidneys.
- **Ferrous Iron:** Ingestion of large amounts of soluble iron salts can lead to gastrointestinal distress, and in severe cases, systemic toxicity affecting the cardiovascular system, liver, and central nervous system.[12]

Conclusion

Ferrous picrate is a compound with a specific and important application as a fuel additive. This guide has summarized the available information on its chemical properties, synthesis, and handling. While there are significant gaps in the publicly available quantitative data, particularly spectroscopic and crystallographic information, the provided synthesis protocols and safety information serve as a valuable resource for researchers and professionals working with this material. Further research is warranted to fully characterize this compound and to explore any other potential applications.

Diagrams



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Caption: Workflow for the synthesis of **ferrous picrate**.



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Caption: Mechanism of **ferrous picrate** as a fuel additive.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ferrous Picrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1611519#ferrous-picrate-molecular-formula-and-weight\]](https://www.benchchem.com/product/b1611519#ferrous-picrate-molecular-formula-and-weight)

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